

An In-depth Technical Guide to 4-Bromo-3,3-dimethylindoline

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Compound of Interest

Compound Name: **4-Bromo-3,3-dimethylindoline**

Cat. No.: **B567688**

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Core Chemical Properties, Synthesis, and Analysis of **4-Bromo-3,3-dimethylindoline**

Abstract

This technical guide addresses the chemical properties of **4-Bromo-3,3-dimethylindoline**. Literature and database searches indicate that while this compound is commercially available, comprehensive data regarding its detailed physicochemical properties, experimental protocols, and biological activity are not extensively documented in publicly accessible scientific literature. This document compiles the available identifying information and presents a generalized framework for the experimental analysis of such a compound.

Core Chemical and Physical Properties

4-Bromo-3,3-dimethylindoline is a halogenated derivative of the indoline scaffold. The presence of a bromine atom on the aromatic ring and two methyl groups at the C3 position are key structural features. Basic identifying information has been aggregated from chemical supplier databases.

Table 1: Summary of Chemical and Physical Data for **4-Bromo-3,3-dimethylindoline**

Property	Data	Source
IUPAC Name	4-Bromo-2,3-dihydro-3,3-dimethyl-1H-indole	N/A
Synonyms	4-Bromo-3,3-dimethylindoline	
CAS Number	1227418-26-9	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₂ BrN	[1] [2]
Molecular Weight	226.11 g/mol	[1] [2]
Appearance	Not specified in available literature	N/A
Melting Point	Not specified in available literature	N/A
Boiling Point	Not specified in available literature	[3]
Solubility	Not specified in available literature	N/A
Storage Conditions	2-8°C	[1]

Note: "N/A" indicates that the data is not available in the searched public-domain sources.

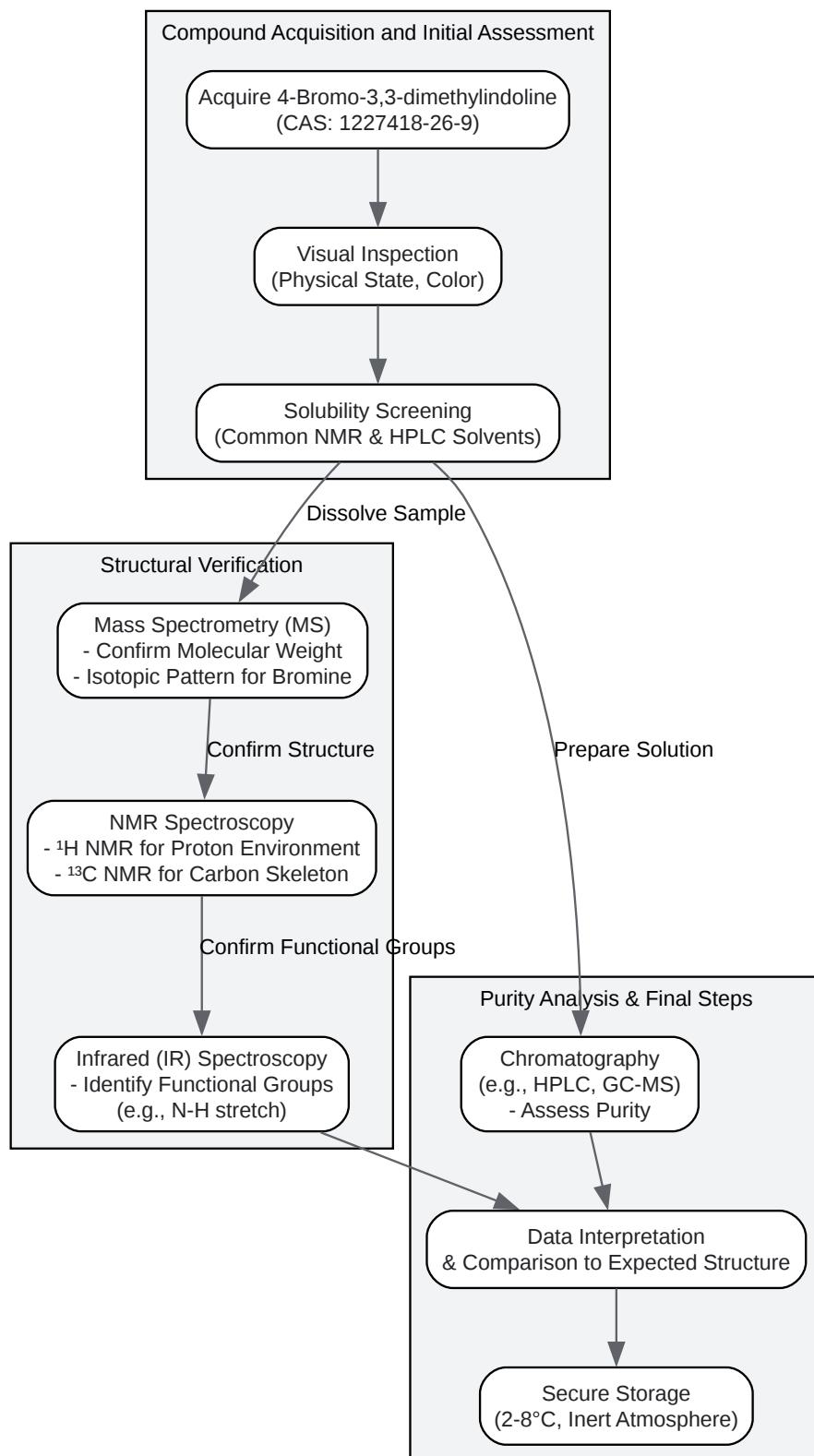
Experimental Protocols

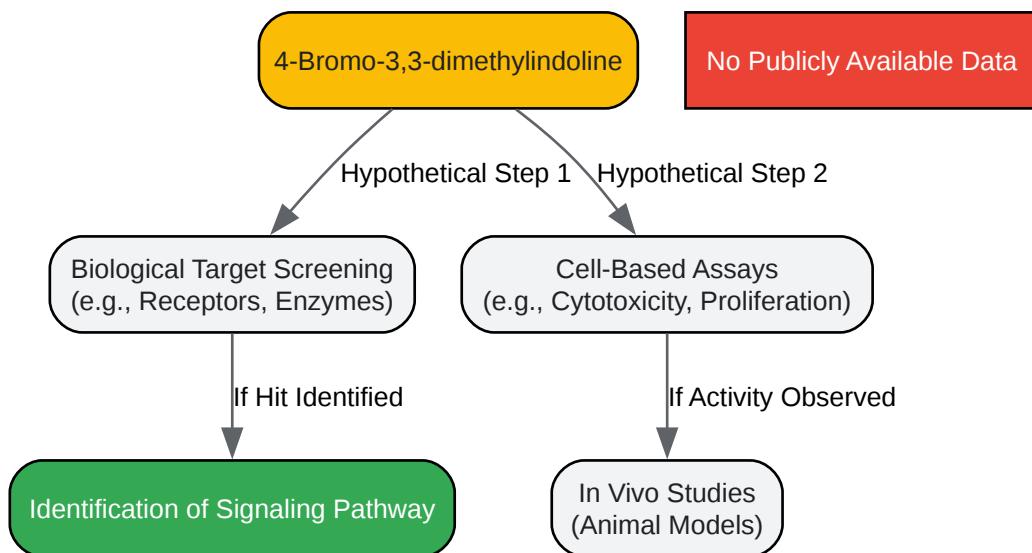
Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **4-Bromo-3,3-dimethylindoline** are not readily available in the scientific literature. For researchers interested in working with this compound, a general workflow for characterization would be required.

Hypothetical Workflow for Compound Verification and Analysis

The following diagram outlines a standard, logical workflow for the verification and spectroscopic analysis of a research chemical like **4-Bromo-3,3-dimethylindoline** upon its

acquisition.



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References

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